

Foreword: A Note on Chemical Identity and Precautionary Principles

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Compound of Interest

Compound Name: 5-Isopropyl-3,8-dimethylazulene-1-carbaldehyde

Cat. No.: B1268590

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This guide is dedicated to the safety and handling of the compound identified by CAS Number 3331-47-3. It is critical for all personnel to confirm that this CAS number corresponds to the material in their inventory, which is 7-Isopropyl-1,4-dimethylazulene-3-carboxaldehyde[1][2][3]. This is a distinct chemical entity from other compounds that may be erroneously associated with similar-sounding names.

A comprehensive, peer-reviewed toxicological profile for this specific compound is not widely available. One safety data sheet notes that a formal chemical safety assessment has not been conducted[1]. Therefore, this guide is constructed upon a foundation of prudent practice and the available, albeit limited, safety data. As senior scientists and researchers, our primary directive is to treat any compound with an incomplete hazard profile with a high degree of caution, assuming potential hazards until definitive data proves otherwise. All protocols and recommendations herein reflect this conservative, safety-first approach, acknowledging that all chemical products should be handled as if they possess "unknown hazards and toxicity"[1].

Section 1: Compound Identification and Physicochemical Properties

A precise understanding of a compound's identity and physical characteristics is the bedrock of safe laboratory practice. These data points inform handling, storage, and emergency response decisions.

Table 1: Chemical Identity of CAS 3331-47-3

Identifier	Data	Source(s)
CAS Number	3331-47-3	[1][2][3][4]
IUPAC Name	7-Isopropyl-1,4-dimethylazulene-3-carboxaldehyde	[1][2]
Synonyms	5-Isopropyl-3,8-dimethylazulene-1-carboxaldehyde	[1][4]
Molecular Formula	C ₁₆ H ₁₈ O	[1]

| Molecular Weight | 226.32 g/mol |[4] |

Table 2: Known Physicochemical Properties

Property	Data	Source(s)
Physical State	Solid at 20°C	[1]
Form	Crystal, Powder	[1]
Color	Purple to Black	[1]
Melting Point	83°C	[1]
Odor	No data available	[1]
Boiling Point	No data available	[1]
Flash Point	No data available	[1]

| Solubility | No data available |[1] |

Section 2: Hazard Assessment and GHS Classification

There is conflicting information in available safety documentation regarding the hazard classification of this compound. One source indicates that it does not meet the criteria for classification under Regulation (EC) No 1272/2008[1]. However, another, more detailed safety assessment provides specific GHS classifications[2]. In alignment with the precautionary principle, researchers must operate under the assumption that the more stringent hazard classifications are accurate.

Table 3: GHS Hazard Classification for CAS 3331-47-3

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[2]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin[2]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[2]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[2]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation[2]
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation[2]

(Data sourced from Apollo Scientific SDS)[2]

The primary routes of potential exposure are inhalation of the dust, skin contact, eye contact, and ingestion. The causality behind the required controls and PPE stems directly from these identified hazards.

Section 3: Engineering Controls & Personal Protective Equipment (PPE)

The hierarchy of controls mandates that engineering solutions be the primary line of defense, supplemented by robust personal protective equipment. The goal is to isolate the researcher

from the chemical hazard.

Engineering Controls: The First Line of Defense

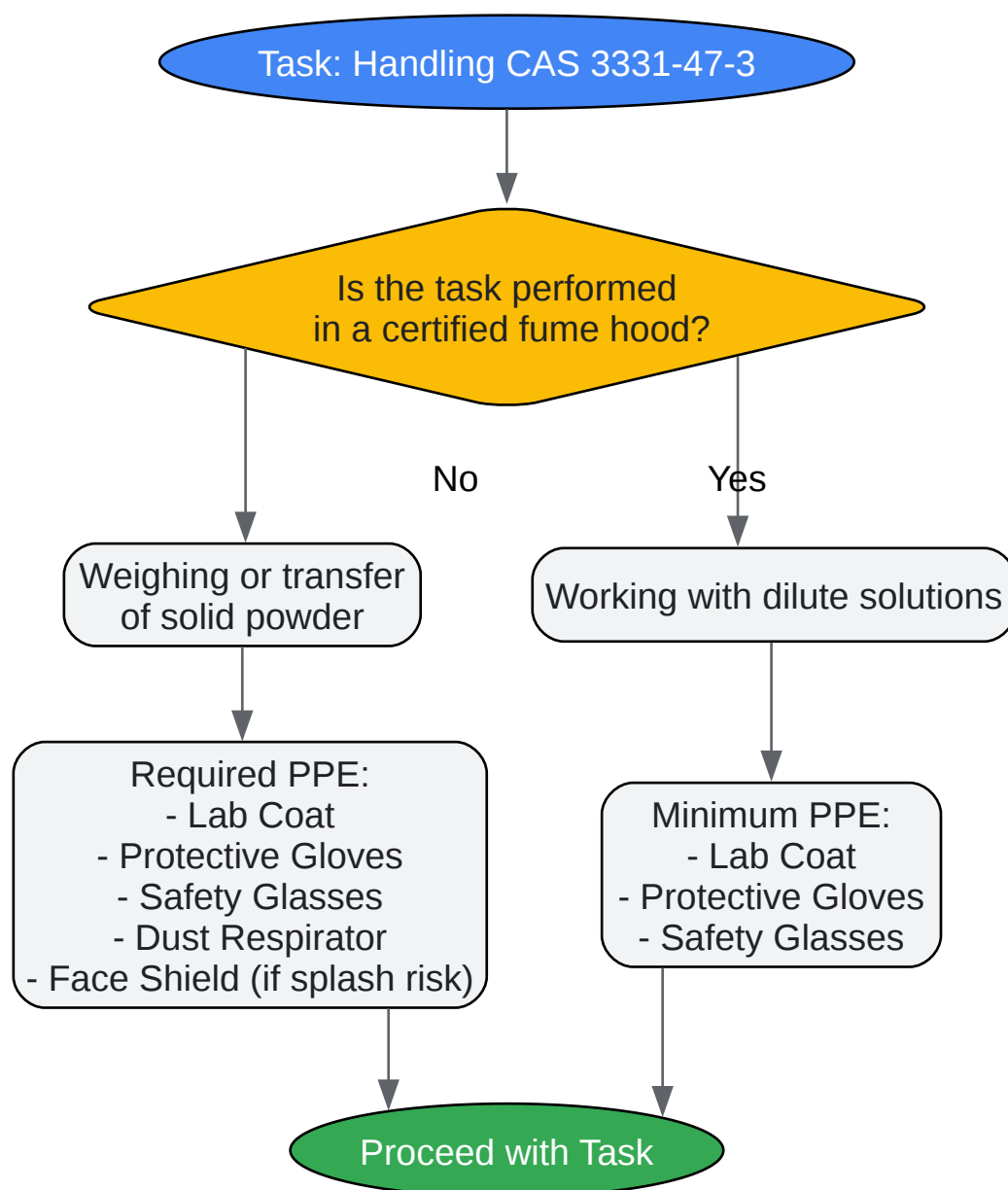
The physical state of this compound as a crystalline powder necessitates stringent controls to prevent the generation and inhalation of dust.

- **Ventilation:** All handling of the solid compound, including weighing and transfers, must be performed in a well-ventilated area, preferably within a certified chemical fume hood or a local exhaust ventilation (LEV) system[1][2]. This captures airborne particles at the source, preventing them from entering the researcher's breathing zone.
- **Emergency Facilities:** Laboratories must be equipped with an easily accessible and fully functional safety shower and eyewash station[1]. Their proximity is critical for immediate decontamination in the event of an accidental splash.

Personal Protective Equipment (PPE): A Self-Validating System

Proper PPE is not just a checklist; it is a system that, when used correctly, ensures a barrier between the user and the hazard.

- **Respiratory Protection:** A dust respirator is required when handling the powder outside of a fume hood or if dust generation is likely[1][2]. The choice of cartridge should be based on an institutional risk assessment.
- **Hand Protection:** Chemical-resistant protective gloves are mandatory[1]. Always inspect gloves for tears or punctures before use. After handling, remove gloves using the proper technique to avoid contaminating your skin and dispose of them as hazardous waste.
- **Eye and Face Protection:** Safety glasses with side shields are the minimum requirement[1]. If there is a risk of splashing or significant dust generation, a face shield should be worn in addition to safety glasses[1].
- **Skin and Body Protection:** A laboratory coat or protective clothing is required to prevent skin contact[1]. Protective boots may be necessary depending on the scale of the operation[1].



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Caption: PPE selection workflow for handling CAS 3331-47-3.

Section 4: Safe Handling and Storage Protocols

Adherence to standardized protocols minimizes the risk of exposure and preserves the integrity of the compound.

Step-by-Step Handling Protocol

- Preparation: Cordon off the work area. Ensure all required engineering controls are active and all PPE is correctly worn.
- Manipulation: Handle the substance in a well-ventilated place, such as a fume hood[1].
- Prevent Dust: Use techniques that avoid the dispersion of dust. For example, carefully scoop material rather than pouring it from a height[2].
- Avoid Contact: Prevent any contact with skin, eyes, and clothing[1].
- Hygiene: Do not eat, drink, or smoke in the handling area[2]. Wash hands and face thoroughly after completing the task[1]. Contaminated work clothes should be laundered separately before reuse[2].
- Container Management: Keep containers securely sealed when not in immediate use to prevent contamination and accidental release[2].

Chemical Storage

The stability of this compound depends on proper storage conditions. The goal is to protect it from environmental factors that could lead to degradation or reaction.

- Container: Store in the original, tightly closed container[1][2].
- Environment: The storage area must be cool, dry, and dark[1]. Protection from light is crucial for many complex organic molecules.
- Atmosphere: For long-term stability or for particularly sensitive applications, storing the material under an inert gas (e.g., nitrogen or argon) is recommended[1].
- Incompatibilities: Store away from incompatible materials and foodstuff containers[2]. While specific incompatibilities are not listed, as a general rule, keep aldehydes away from strong oxidizing agents, strong bases, and reducing agents.

Section 5: Emergency Procedures

Rapid and correct response to an emergency can significantly mitigate harm to personnel and the environment.

First Aid Measures

The following procedures should be administered by trained personnel while seeking immediate professional medical attention.

Table 4: First Aid Response Protocol

Exposure Route	Action	Source(s)
Eye Contact	Immediately rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.	[1] [2]
Skin Contact	Immediately remove all contaminated clothing. Rinse skin with water or shower. If skin irritation occurs, get medical advice/attention.	[1] [2]
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. Get medical advice/attention if you feel unwell.	[1] [2]
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell.	[1] [2] [5]

A first aider should wear protective equipment, including rubber gloves and air-tight goggles, to prevent self-exposure[\[1\]](#).

Accidental Release Measures (Spills)

- Evacuate & Secure: Alert personnel in the immediate area. Isolate the hazard area and deny entry to unprotected individuals[1][2][6].
- Ventilate: Ensure the area is well-ventilated.
- Don PPE: Wear all appropriate PPE as described in Section 3, including respiratory protection.
- Contain & Clean:
 - Use dry clean-up procedures and avoid generating dust[2].
 - Carefully sweep or shovel the spilled material into a clean, dry, sealable, and appropriately labeled container for disposal[2]. Explosion-proof vacuum cleaners designed for dusts may also be used[2].
- Decontaminate: Once the material is collected, wash the spill area down with large amounts of water[2].
- Prevent Runoff: Prevent wash water from entering drains or waterways[2].
- Report: Report the incident to your institution's Environmental Health and Safety (EHS) department.



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Caption: Emergency response workflow for a solid chemical spill.

Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical, foam, water spray, or carbon dioxide[1]. There is no major restriction on the type of extinguisher to be used[2].
- Special Hazards: The compound itself is non-combustible but the container may burn[2]. Thermal decomposition can produce hazardous gases such as carbon monoxide and carbon dioxide[1]. Fumes may be corrosive[2].
- Firefighter Protection: Firefighters must wear full protective gear and self-contained breathing apparatus (SCBA)[2][7]. Firefighting should be done from a windward, protected location[1].

Section 6: Disposal Considerations

All waste materials containing CAS 3331-47-3, including spilled material and contaminated consumables, must be treated as hazardous waste.

- Regulatory Compliance: Disposal must strictly adhere to all applicable federal, state, and local regulations[1]. The end-user is responsible for proper classification and disposal.
- Waste Treatment:
 - Consult your institution's EHS department for specific guidance.
 - One suggested method is to dissolve the material in a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber[1].
 - Alternatively, the residue may be buried in an authorized landfill[2].
- Container Disposal: Recycle containers if possible, or dispose of them in an authorized landfill after proper cleaning and decontamination[2]. Never reuse containers for other purposes.

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